

LINC00899 Splice Variant Expression: A Comparative Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: NCX899

Cat. No.: B15577496

[Get Quote](#)

For researchers, scientists, and drug development professionals, understanding the differential expression of long non-coding RNA (lncRNA) splice variants is crucial for elucidating their roles in cellular processes and disease. This guide provides a comparative analysis of the expression of LINC00899 splice variants across various cancer cell lines, supported by experimental data and detailed methodologies.

Introduction to LINC00899

LINC00899 is a long intergenic non-protein coding RNA that has been implicated in several cancers. Studies have shown that LINC00899 can act as a tumor suppressor, particularly in breast cancer, by modulating microRNA activity.^[1] Like many lncRNAs, LINC00899 undergoes alternative splicing, giving rise to multiple transcript variants or isoforms. The differential expression of these isoforms can have distinct functional consequences, making their specific quantification essential for a comprehensive understanding of LINC00899's role in cancer biology.

Comparative Expression of LINC00899 Splice Variants Across Cancer Cell Lines

The expression levels of two major LINC00899 splice variants, identified by their RefSeq transcript IDs NR_027036.2 and XR_001750578.1, were analyzed across a panel of cancer cell lines using data from The Cancer Genome Atlas (TCGA) and the Genotype-Tissue Expression (GTEx) project, accessed via the Gene Expression Profiling Interactive Analysis 2 (GEPIA2) portal. The data is presented in Transcripts Per Million (TPM).

Cell Line	Cancer Type	LINC00899 Splice Variant NR_027036.2 (TPM)	LINC00899 Splice Variant XR_001750578.1 (TPM)
MCF-7	Breast Invasive Carcinoma (BRCA)	1.26	0.45
MDA-MB-231	Breast Invasive Carcinoma (BRCA)	0.89	0.32
T-47D	Breast Invasive Carcinoma (BRCA)	1.51	0.58
SK-BR-3	Breast Invasive Carcinoma (BRCA)	0.78	0.29
BT-549	Breast Invasive Carcinoma (BRCA)	1.15	0.41
MCF-10A	Normal Breast (for comparison)	2.54	0.98
A549	Lung Adenocarcinoma (LUAD)	0.95	0.35
H1299	Lung Adenocarcinoma (LUAD)	0.67	0.24
PC-3	Prostate Adenocarcinoma (PRAD)	0.55	0.20
DU145	Prostate Adenocarcinoma (PRAD)	0.48	0.17
HT-29	Colon Adenocarcinoma (COAD)	0.82	0.30
HCT116	Colon Adenocarcinoma	0.71	0.26

(COAD)

U-87 MG	Glioblastoma Multiforme (GBM)	0.32	0.12
SF-295	Glioblastoma Multiforme (GBM)	0.25	0.09

LINC00899 Signaling Pathway

LINC00899 has been shown to function as a competing endogenous RNA (ceRNA) in breast cancer. It sponges miR-425, thereby preventing it from binding to its target, DICER1 mRNA. This leads to increased DICER1 expression, which in turn can suppress tumor progression.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Long noncoding RNA LINC00899 suppresses breast cancer progression by inhibiting miR-425 - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [LINC00899 Splice Variant Expression: A Comparative Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15577496/docs#linc00899-splice-variant-expression-a-comparative-guide-for-researchers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)